

Application Notes and Protocols for the Development of 2-Phenoxynicotinic Acid Derivatives

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Compound of Interest

Compound Name: 2-Phenoxynicotinic acid

Cat. No.: B186817

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the synthesis and evaluation of derivatives of **2-phenoxynicotinic acid**, a promising scaffold for the development of novel therapeutic agents. The following sections detail the synthesis of key derivatives, their biological activities, and protocols for their evaluation.

Introduction

2-Phenoxynicotinic acid is a versatile starting material for the synthesis of a variety of derivatives with potential pharmacological activities. Notably, its hydrazide derivatives have been investigated as anti-inflammatory and analgesic agents, primarily through the inhibition of cyclooxygenase (COX) enzymes. This document outlines the synthetic routes to these compounds and the methodologies to assess their biological efficacy.

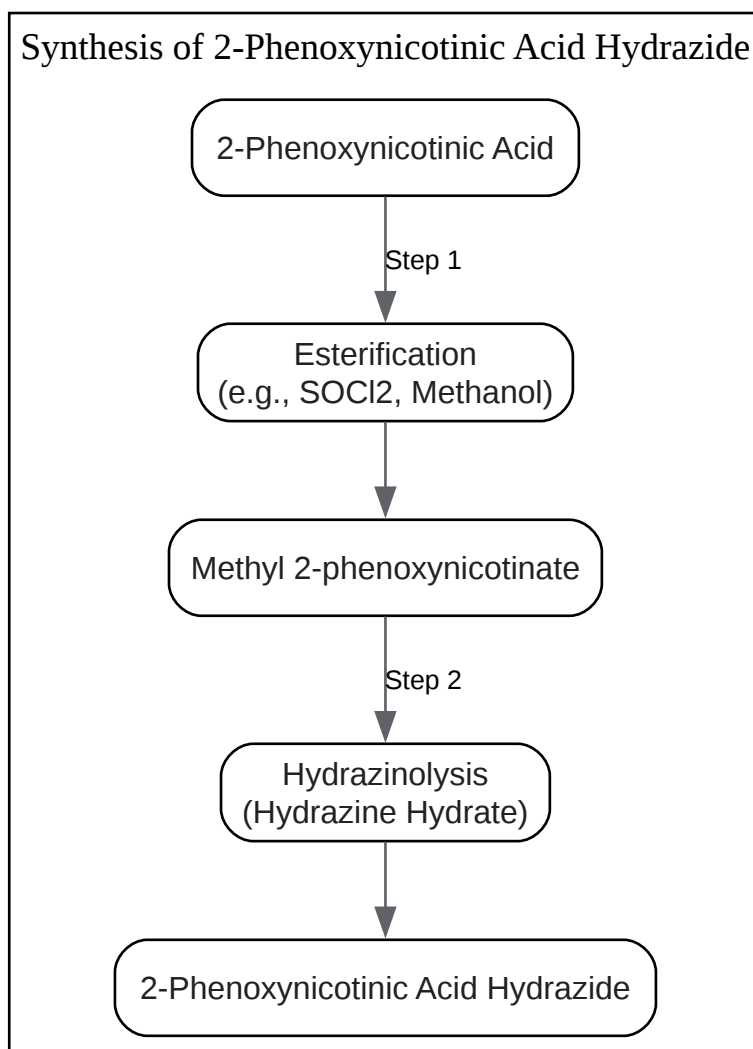
Synthesis of 2-Phenoxynicotinic Acid Derivatives

The primary derivatives of interest are amides and esters, which can be synthesized from **2-phenoxynicotinic acid** through standard organic chemistry reactions.

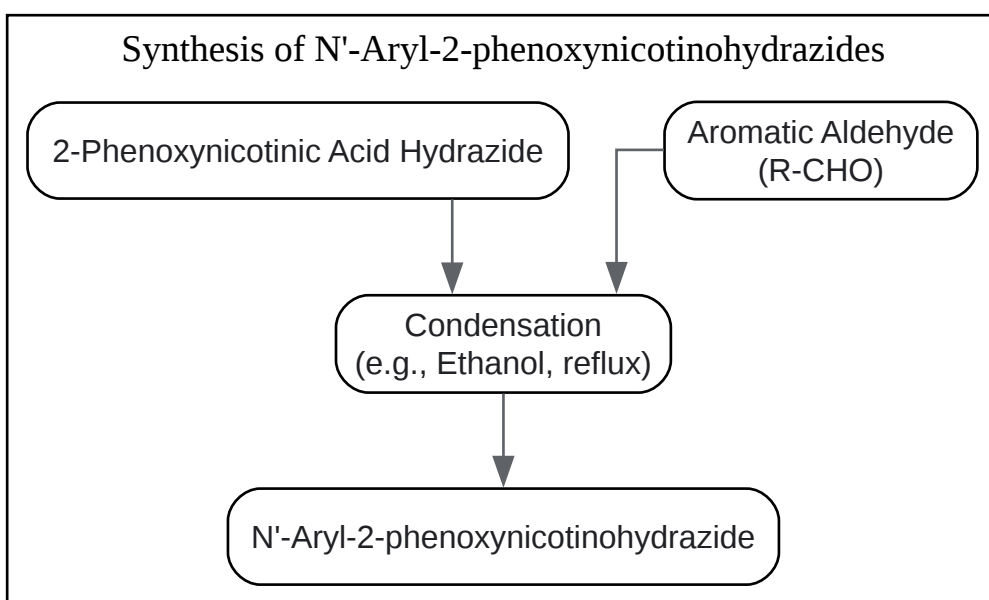
Synthesis of 2-Phenoxynicotinic Acid Hydrazide

The synthesis of **2-phenoxynicotinic acid** hydrazide is a key step in producing a range of bioactive compounds. The general workflow involves the conversion of the carboxylic acid to an ester, followed by reaction with hydrazine hydrate.

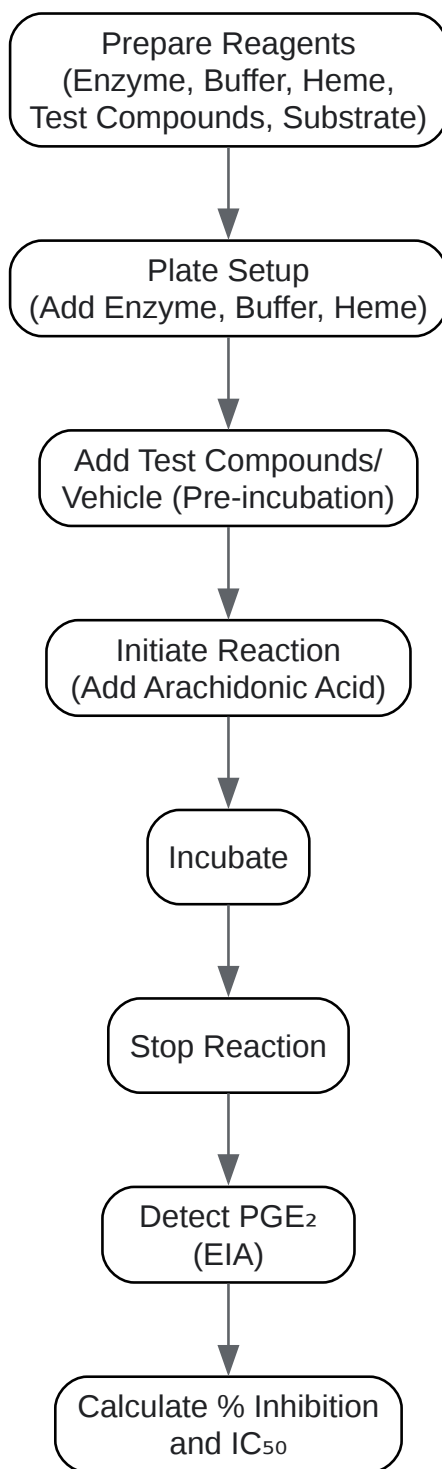
Synthesis of 2-Phenoxynicotinic Acid Hydrazide

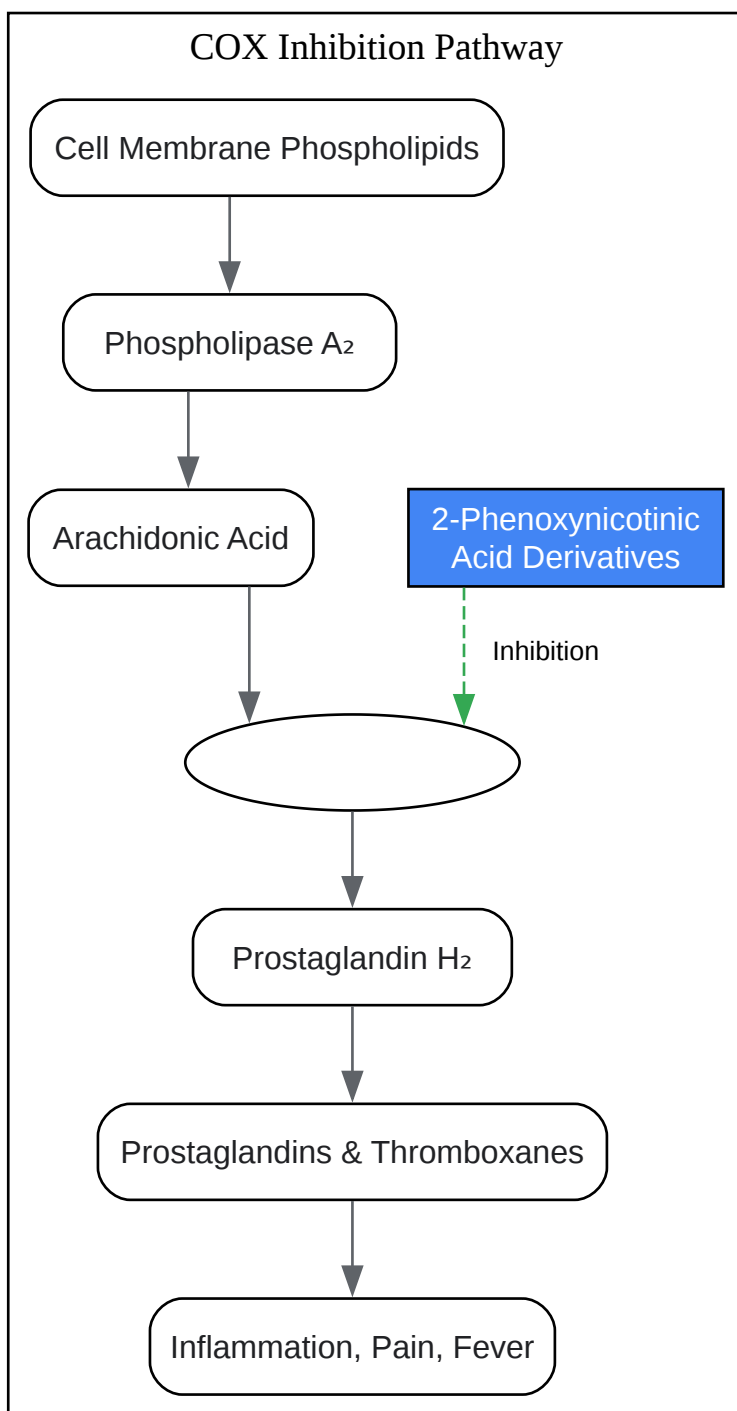


Synthesis of N'-Aryl-2-phenoxynicotinohydrazides



In Vitro COX Inhibition Assay Workflow





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